

A Technical Guide to Cyclohexanecarboxaldehyde: Nomenclature, Synthesis, and Applications

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Compound of Interest

Compound Name: Cyclohexanecarboxaldehyde

CAS No.: 2043-61-0

Cat. No.: B041370

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of **Cyclohexanecarboxaldehyde**, a versatile aliphatic aldehyde. Addressing the common query of its alternative names, such as Hexahydrobenzaldehyde, this document delves into its chemical identity, synthesis protocols, reactivity, and critical role as a building block in pharmaceutical and chemical manufacturing.

Chemical Identity and Nomenclature

Precise identification is paramount in research and development.

Cyclohexanecarboxaldehyde is known by several synonyms, which can lead to confusion if not clearly defined. Its official IUPAC name is Cyclohexanecarbaldehyde.^[1] The compound is structurally an aliphatic aldehyde, consisting of a cyclohexane ring substituted with a formyl group.^[1]

To ensure unambiguous identification, a comprehensive list of its identifiers is provided below.

Identifier Type	Value
IUPAC Name	cyclohexanecarbaldehyde[1]
Common Synonyms	Hexahydrobenzaldehyde, Formylcyclohexane, Cyclohexanal[1][2][3]
CAS Number	2043-61-0[1][2][4]
PubChem CID	16275[1][2][4]
Molecular Formula	C ₇ H ₁₂ O[1][2][4]
Molecular Weight	112.17 g/mol [1][2][4]
InChI Key	KVFDZFBHBWTVID-UHFFFAOYSA-N[1][4]
SMILES	O=CC1CCCCC1[1][4]

Physicochemical and Spectroscopic Profile

Cyclohexanecarboxaldehyde is a colorless to light yellowish liquid with a distinct odor.[2][3][5] It is air and light sensitive and should be stored under refrigerated conditions (2-8°C).[4][6][7] It is slightly soluble in water but readily soluble in organic solvents like ether, alcohol, and chloroform.[3][4][6]

Property	Value	Source
Appearance	Clear colorless to faintly pink/yellowish liquid	[2][6][7]
Density	0.926 - 0.93 g/mL at 25 °C	[2][4][6]
Boiling Point	161-163 °C	[4][5][6]
Melting Point	34-35 °C	[4][6][7]
Flash Point	40.56 °C (105 °F)	[4][6][8]
Refractive Index (n _{20/D})	1.452	[6][7][8]

Spectroscopic Data:

- ^1H NMR: The proton NMR spectrum is characterized by a distinctive aldehyde proton signal near 10 ppm. The remaining signals correspond to the protons on the cyclohexane ring.[9]
- IR Spectroscopy: The infrared spectrum prominently features a strong carbonyl ($\text{C}=\text{O}$) stretching absorption band characteristic of aldehydes.[1][10]
- Mass Spectrometry: The mass spectrum provides key fragmentation patterns used for structural confirmation.[1][10]

Synthesis Methodologies

The synthesis of **Cyclohexanecarboxaldehyde** can be achieved through several established routes. The choice of method often depends on the available starting materials, desired scale, and tolerance for specific reagents. Common strategies include the oxidation of the corresponding primary alcohol (cyclohexylmethanol) and the hydroformylation of cyclohexene.
[11]

Protocol: Swern Oxidation of Cyclohexylmethanol

This method is a widely used, chromium-free oxidation that reliably converts primary alcohols to aldehydes with minimal over-oxidation to the carboxylic acid.[12][13]

Causality: The Swern oxidation utilizes dimethyl sulfoxide (DMSO) as the oxidant, which is activated by an electrophile like oxalyl chloride.[14][15] The resulting intermediate reacts with the alcohol to form an alkoxyulfonium ylide. A hindered, non-nucleophilic base, such as triethylamine, then facilitates an intramolecular elimination to yield the aldehyde, dimethyl sulfide, and triethylammonium salt.[14]

Swern Oxidation Workflow for Aldehyde Synthesis.

Step-by-Step Protocol:

- Setup: A flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, thermometer, and nitrogen inlet is charged with anhydrous dichloromethane (CH_2Cl_2) and cooled to $-78\text{ }^\circ\text{C}$ using a dry ice/acetone bath.
- Activator Addition: Oxalyl chloride (2 equivalents) is added dropwise to the solvent.[15]

- **Oxidant Addition:** Anhydrous DMSO (4 equivalents) is added slowly, ensuring the temperature remains below -60 °C. The mixture is stirred for 30-60 minutes.[\[15\]](#)
- **Substrate Addition:** A solution of cyclohexylmethanol (1 equivalent) in CH₂Cl₂ is added dropwise, maintaining the temperature at -78 °C. The reaction is stirred for 2 hours.[\[15\]](#)
- **Elimination:** Triethylamine (5 equivalents) is added, and the reaction mixture is allowed to warm to room temperature.
- **Workup & Purification:** The reaction is quenched with water. The organic layer is separated, washed sequentially with dilute HCl, saturated sodium bicarbonate, and brine. The organic phase is then dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is purified by distillation to yield pure **Cyclohexanecarboxaldehyde**.

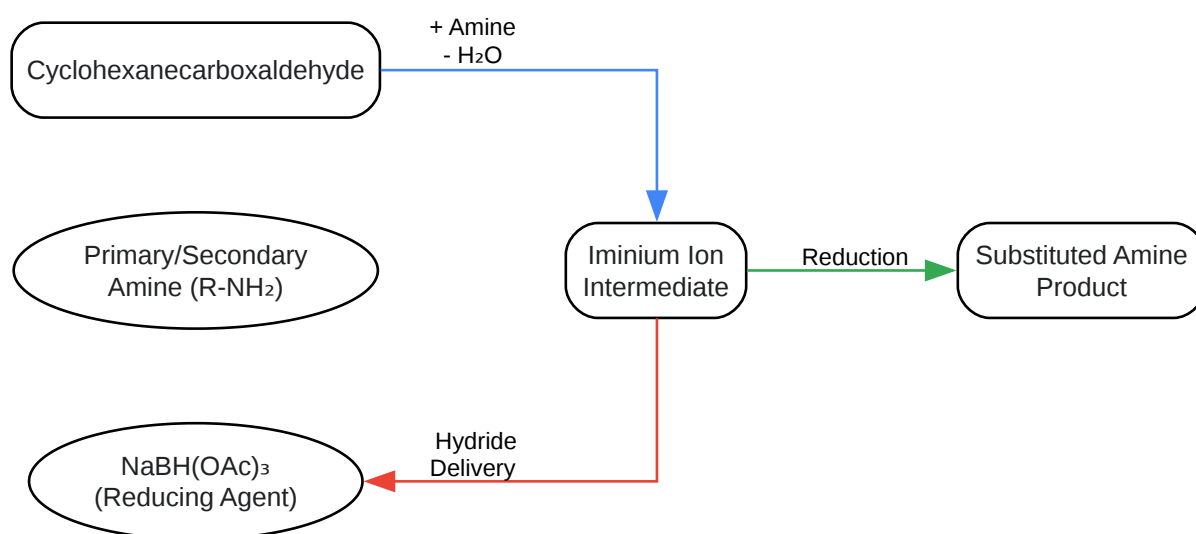
Chemical Reactivity and Synthetic Utility

The aldehyde functional group in **Cyclohexanecarboxaldehyde** is a versatile handle for a wide range of organic transformations, making it a valuable intermediate.

Reductive Amination

A cornerstone reaction for amine synthesis, reductive amination involves the reaction of the aldehyde with a primary or secondary amine to form an imine (or iminium ion), which is then reduced in situ to the corresponding amine.[\[16\]](#)[\[17\]](#) This one-pot procedure is highly efficient for creating C-N bonds.[\[17\]](#)

Causality: The reaction is typically performed under mildly acidic conditions to facilitate imine formation. A selective reducing agent, such as sodium triacetoxyborohydride (NaBH(OAc)₃) or sodium cyanoborohydride (NaBH₃CN), is used because it is mild enough not to reduce the starting aldehyde but is reactive enough to reduce the intermediate iminium ion.[\[16\]](#)[\[17\]](#)[\[18\]](#)



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Reductive Amination Pathway.

Other Key Reactions

- Oxidation: Can be readily oxidized to Cyclohexanecarboxylic acid, another important synthetic intermediate.[19][20]
- Aldol and Condensation Reactions: The aldehyde can participate in aldol reactions with enolates and other condensation reactions like the Horner-Wadsworth-Emmons reaction.[4][13]
- Nucleophilic Additions: It undergoes nucleophilic addition with Grignard reagents, organolithium compounds, and cyanides to form secondary alcohols and cyanohydrins, respectively.[21]

Applications in Research and Drug Development

Cyclohexanecarboxaldehyde serves as a crucial building block in the synthesis of pharmaceuticals, agrochemicals, and fragrances.[2][3] Its cyclohexyl moiety is a common structural motif in medicinal chemistry, often used to increase lipophilicity and modulate the metabolic stability of drug candidates.

- **Pharmaceutical Intermediates:** The compound is a precursor for more complex molecules and active pharmaceutical ingredients (APIs).[2][19][22] For instance, it is used in the synthesis of propargylamines and in multi-component reactions to build heterocyclic scaffolds like 4-aminoquinolines.[4][23]
- **Polymer Synthesis:** It has been used in the synthesis of poly(vinyl cyclohexanal).[4]
- **Plant Growth Regulators:** It is an intermediate in the production of certain plant growth regulators.[7]

Safety and Handling

Cyclohexanecarboxaldehyde is a flammable liquid and vapor (GHS Category 3).[1][24] It causes skin and serious eye irritation and may cause respiratory irritation.[1][5][24]

- **Handling:** Use in a well-ventilated area or fume hood.[3][5] Employ spark-proof tools and ground all equipment to prevent static discharge.[5][25] Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[5][25]
- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[5][25] Keep the container tightly closed under an inert atmosphere (e.g., nitrogen) as the material is sensitive to air.[4][6][11]

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 16275, **Cyclohexanecarboxaldehyde**. Retrieved February 8, 2026, from [\[Link\]](#)
- Hefei Home Sunshine Pharmaceutical Technology Co.,Ltd. (n.d.). Cyclohexanecarboxylic Acid CAS 98-89-5 Chemical Intermediates. Retrieved February 8, 2026, from [\[Link\]](#)
- The Good Scents Company. (n.d.). cyclohexane carboxaldehyde. Retrieved February 8, 2026, from [\[Link\]](#)
- Organic Syntheses. (n.d.). **Cyclohexanecarboxaldehyde**. Retrieved February 8, 2026, from [\[Link\]](#)

- The Journal of Organic Chemistry. (2026). One-Pot, Three-Component Cascade Synthesis of 4-Amino Quinoline Derivatives. Retrieved February 8, 2026, from [\[Link\]](#)
- Organic Syntheses. (n.d.). Catalytic asymmetric addition of an in-situ prepared arylzinc to **cyclohexanecarboxaldehyde**. Retrieved February 8, 2026, from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). **Cyclohexanecarboxaldehyde**. Retrieved February 8, 2026, from [\[Link\]](#)
- PrepChem.com. (n.d.). Synthesis of 1-(2-cyanoethyl)-1-formylcyclohexane. Retrieved February 8, 2026, from [\[Link\]](#)
- Master Organic Chemistry. (2017). Reductive Amination, and How It Works. Retrieved February 8, 2026, from [\[Link\]](#)
- Organic Syntheses. (n.d.). 1-methylcyclohexanecarboxylic acid. Retrieved February 8, 2026, from [\[Link\]](#)
- The Journal of Organic Chemistry. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Retrieved February 8, 2026, from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Amine synthesis by reductive amination. Retrieved February 8, 2026, from [\[Link\]](#)
- ChemBK. (2024). Hexahydrobenzaldehyde. Retrieved February 8, 2026, from [\[Link\]](#)
- ResearchGate. (2025). Synthesis and properties of methylcyclohexanone-formaldehyde resin. Retrieved February 8, 2026, from [\[Link\]](#)
- Organic Synthesis. (n.d.). Alcohol to Aldehyde/Ketone using Swern Oxidation. Retrieved February 8, 2026, from [\[Link\]](#)
- Chemistry Stack Exchange. (n.d.). ¹H NMR of cyclohexanecarbaldehyde. Retrieved February 8, 2026, from [\[Link\]](#)
- Organic Chemistry Tutor. (n.d.). Reductive Amination. Retrieved February 8, 2026, from [\[Link\]](#)

- YouTube. (2023). Swern Oxidation of Alcohols | A useful alternative to PCC. Retrieved February 8, 2026, from [\[Link\]](#)
- YouTube. (2023). Reductive Amination. Retrieved February 8, 2026, from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Swern Oxidation. Retrieved February 8, 2026, from [\[Link\]](#)
- Knox College. (n.d.). Comparisons of Methods of Oxidation and Alkene Condensation In Advanced Synthesis Lab. Retrieved February 8, 2026, from [\[Link\]](#)

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Sources

- 1. Cyclohexanecarboxaldehyde | C₇H₁₂O | CID 16275 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. chemimpex.com [\[chemimpex.com\]](https://chemimpex.com)
- 3. CAS 2043-61-0: Cyclohexanecarboxaldehyde | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
- 4. Cyclohexanecarboxaldehyde, 97% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [\[fishersci.com\]](https://fishersci.com)
- 5. Hexahydrobenzaldehyde(2043-61-0)MSDS Melting Point Boiling Density Storage Transport [\[m.chemicalbook.com\]](https://m.chemicalbook.com)
- 6. Cyclohexanecarboxaldehyde CAS#: 2043-61-0 [\[m.chemicalbook.com\]](https://m.chemicalbook.com)
- 7. chembk.com [\[chembk.com\]](https://chembk.com)
- 8. cyclohexane carboxaldehyde, 2043-61-0 [\[thegoodscentcompany.com\]](https://thegoodscentcompany.com)
- 9. chemistry.stackexchange.com [\[chemistry.stackexchange.com\]](https://chemistry.stackexchange.com)
- 10. Cyclohexanecarboxaldehyde [\[webbook.nist.gov\]](https://webbook.nist.gov)
- 11. Organic Syntheses Procedure [\[orgsyn.org\]](https://orgsyn.org)
- 12. Organic Chemistry Portal - Literature [\[organic-chemistry.org\]](https://organic-chemistry.org)
- 13. knox.edu [\[knox.edu\]](https://knox.edu)

- [14. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [15. organic-synthesis.com \[organic-synthesis.com\]](#)
- [16. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [17. organicchemistrytutor.com \[organicchemistrytutor.com\]](#)
- [18. pubs.acs.org \[pubs.acs.org\]](#)
- [19. Cyclohexanecarboxylic Acid CAS 98-89-5 Chemical Intermediates C7H12O2 \[homesunshinepharma.com\]](#)
- [20. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [21. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [22. Buy Cyclohexanecarboxaldehyde, oxime \[smolecule.com\]](#)
- [23. pubs.acs.org \[pubs.acs.org\]](#)
- [24. tcichemicals.com \[tcichemicals.com\]](#)
- [25. fishersci.com \[fishersci.com\]](#)
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